

2-Isopropenylaniline: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-Isopropenylaniline

CAS No.: 52562-19-3

Cat. No.: B1294904

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Abstract

This technical guide provides a comprehensive overview of **2-isopropenylaniline** (also known as 2-(prop-1-en-2-yl)aniline), a substituted aniline of interest in synthetic chemistry and potentially in drug discovery. Due to the limited availability of specific experimental data for this compound, this document combines confirmed physicochemical properties with a discussion of its theoretical reactivity and potential synthetic applications. This guide is intended for researchers, scientists, and professionals in drug development who are interested in the strategic use of novel building blocks.

Core Compound Identification

2-Isopropenylaniline is an aromatic amine with a molecular structure featuring an isopropenyl group attached to the ortho position of an aniline ring.

Identifier	Value	Citation
CAS Number	52562-19-3	
Molecular Formula	C ₉ H ₁₁ N	
Molecular Weight	133.19 g/mol	
Synonyms	2-(1-Methylethenyl)aniline, 2-(1-Methylethenyl)benzenamine, o-Isopropenylaniline	

Physicochemical Properties

The following table summarizes the known physical and chemical properties of **2-isopropenylaniline**.

Property	Value	Citation
Physical State	Liquid	
Appearance	Clear yellow-green liquid	
Boiling Point	95 °C at 13 mmHg	
Density	0.978 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.57	

Theoretical Synthesis Protocols

While specific literature detailing the synthesis of **2-isopropenylaniline** is scarce, several standard organic chemistry reactions can be proposed as viable synthetic routes. Below are two detailed hypothetical protocols.

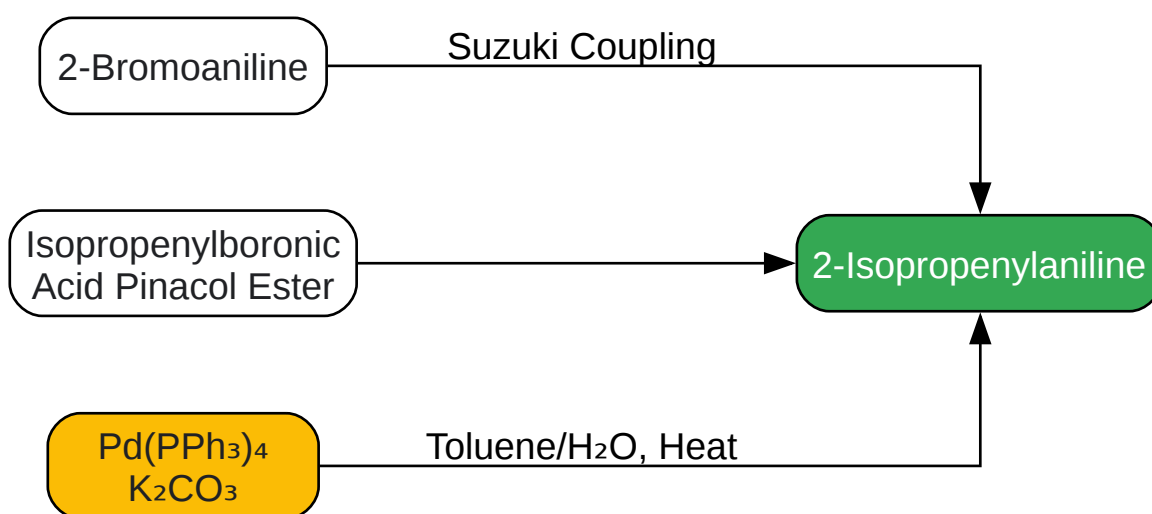
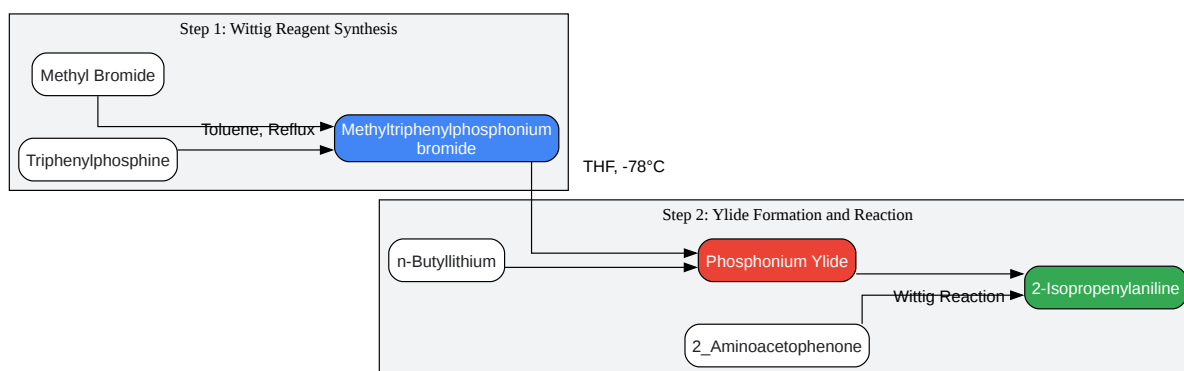
Wittig Reaction of 2-Aminoacetophenone

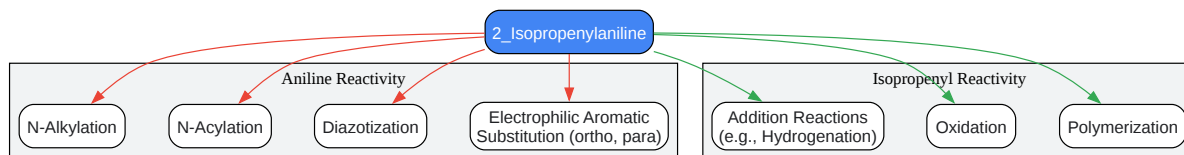
This approach utilizes the well-established Wittig reaction to form the isopropenyl group from a ketone precursor.

Experimental Protocol:

- Preparation of the Wittig Reagent (Methyltriphenylphosphonium bromide):
 - In a flame-dried, two-neck round-bottom flask equipped with a reflux condenser and a magnetic stir bar, dissolve triphenylphosphine in anhydrous toluene.
 - Add methyl bromide and heat the mixture to reflux for 24 hours.
 - Cool the reaction mixture to room temperature, and collect the precipitated methyltriphenylphosphonium bromide by filtration.
 - Wash the solid with cold toluene and dry under vacuum.
- Ylide Formation and Reaction with 2-Aminoacetophenone:
 - Suspend methyltriphenylphosphonium bromide in anhydrous tetrahydrofuran (THF) under an inert atmosphere (e.g., nitrogen or argon).
 - Cool the suspension to -78 °C in a dry ice/acetone bath.
 - Slowly add a strong base, such as n-butyllithium, dropwise until the orange color of the ylide persists.
 - In a separate flask, dissolve 2-aminoacetophenone in anhydrous THF.
 - Slowly add the 2-aminoacetophenone solution to the ylide suspension at -78 °C.
 - Allow the reaction mixture to slowly warm to room temperature and stir for 12-18 hours.
- Work-up and Purification:
 - Quench the reaction by the slow addition of saturated aqueous ammonium chloride solution.
 - Extract the aqueous layer with ethyl acetate (3 x 50 mL).
 - Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.

- Filter and concentrate the solvent under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to yield **2-isopropenylaniline**.





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